

# Essential Safety and Handling Guidance for Sevasemten (EDG-5506)

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## Compound of Interest

Compound Name: Sevasemten

Cat. No.: B12400671

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This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Sevasemten** (also known as EDG-5506), an investigational, orally active, selective allosteric inhibitor of skeletal muscle myosin. Adherence to these guidelines is critical to ensure a safe laboratory environment and proper management of this compound.

## Chemical and Physical Properties

**Sevasemten** is a white to off-white solid powder. A summary of its key chemical properties is provided below.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>11</sub> F <sub>4</sub> N <sub>5</sub> O <sub>2</sub> [1][2]
Molecular Weight	381.28 g/mol [1][2]
CAS Number	2417395-15-2 [1][2]

## Hazard Classification

There is some variance in the hazard classification of **Sevasemten** across different suppliers. One Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture [1]. However, another SDS classifies it with the following hazards:

- Acute toxicity, Oral (Category 4)[2]
- Acute aquatic toxicity (Category 1)[2]
- Chronic aquatic toxicity (Category 1)[2]

Given this discrepancy, it is prudent to handle **Sevasemten** with a degree of caution, particularly concerning ingestion and environmental release.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Sevasemten** to minimize exposure risk.

PPE Category	Specific Requirements
Eye Protection	Safety goggles with side-shields.[2]
Hand Protection	Protective gloves.[2]
Skin and Body Protection	Impervious clothing.[2]
Respiratory Protection	A suitable respirator should be used, especially where dust or aerosol formation is possible.[2]

## Operational Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Sevasemten** and ensuring the safety of laboratory personnel.

### Handling Procedures:

- Avoid Contact: Prevent contact with eyes, skin, and clothing.[2]
- Avoid Inhalation: Do not breathe dust or aerosols.[2]
- Ventilation: Use only in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[2]

- General Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[2\]](#)
- Emergency Preparedness: Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)[\[2\]](#)

## Storage Conditions:

**Sevasemten** should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition[\[1\]](#)[\[2\]](#). Recommended storage temperatures are as follows:

Form	Temperature	Duration
Powder	-20°C	3 years <a href="#">[1]</a>
In Solvent	-80°C	6 months <a href="#">[1]</a>
In Solvent	-20°C	1 month <a href="#">[1]</a>

## Spill and Disposal Plan

In the event of a spill, and for routine disposal, the following procedures must be followed.

### Spill Containment and Cleanup:

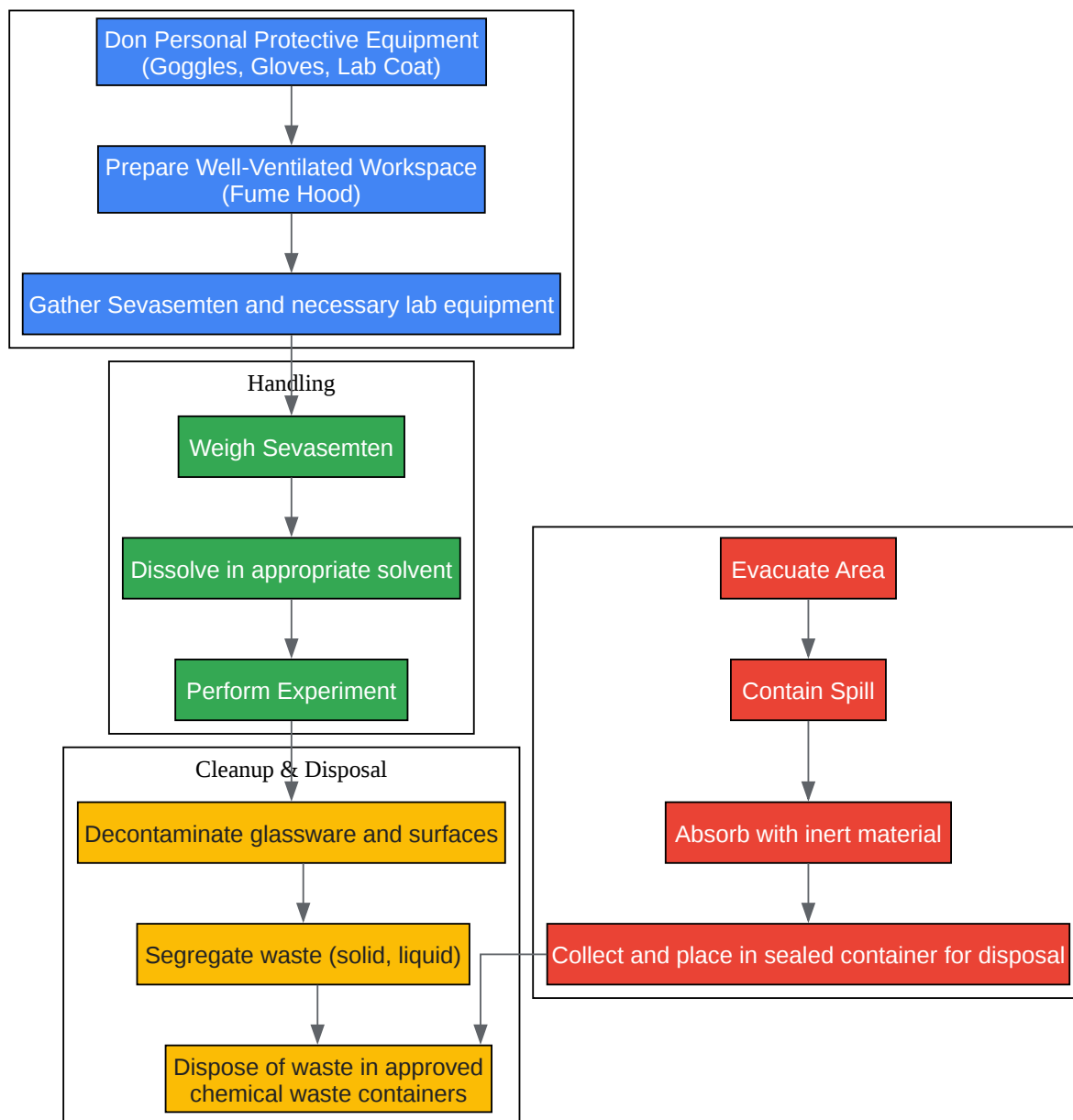
- Evacuate: Evacuate personnel to a safe area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- Absorption: For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

- Collection: Collect spilled material and dispose of it according to the disposal guidelines below.[\[1\]](#)[\[2\]](#)

## Disposal Procedures:

- Dispose of contents and container to an approved waste disposal plant.[\[2\]](#)
- Do not allow the product to enter drains, water courses, or the soil.[\[2\]](#)

## Workflow for Handling and Disposal of Sevasemten



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Caption: Workflow for the safe handling, use, and disposal of **Sevasemten**.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Sevasemten|2417395-15-2|MSDS [dcchemicals.com]
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